

Dichloroacetic anhydride chemical properties

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Compound of Interest

Compound Name: *Dichloroacetic anhydride*

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An In-depth Technical Guide to **Dichloroacetic Anhydride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dichloroacetic anhydride ((CHCl₂CO)₂O), a derivative of dichloroacetic acid, is a reactive chemical intermediate. This document provides a comprehensive overview of its chemical and physical properties, spectroscopic data, reactivity, and relevant experimental procedures. Its role as an acylating agent and its behavior in biological contexts are also discussed, making it a pertinent molecule for researchers in chemistry and drug development.

Chemical and Physical Properties

Dichloroacetic anhydride is a colorless liquid that is sensitive to moisture.^{[1][2]} It is corrosive and can cause severe skin and eye burns.^{[1][3]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_4H_2Cl_4O_3$	[1] [2] [4]
Molecular Weight	239.87 g/mol	[1] [2] [4]
CAS Number	4124-30-5	[2] [4]
Appearance	Clear, colorless liquid	[1] [2]
Odor	Pungent	[1]
Melting Point	~29-30 °C	[1] [2] [5]
Boiling Point	214-216 °C at 760 mmHg	[1] [2] [6]
Density	1.574 g/mL at 25 °C	[2] [6]
Refractive Index (n _{20/D})	1.483	[2] [6]
Flash Point	> 112 °C (> 233.6 °F)	[1] [7]
Solubility	Decomposes in water	[1]
InChI Key	RQHMQURGSQBBJY- UHFFFAOYSA-N	[4] [8]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **dichloroacetic anhydride**. While a comprehensive public database of its spectra is not readily available, typical spectroscopic features for acid anhydrides can be inferred.

Spectroscopic Technique	Characteristic Features	Source
Infrared (IR) Spectroscopy	Acid anhydrides typically show two characteristic C=O stretching bands, one around 1820 cm^{-1} and another near 1760 cm^{-1} .	[9]
^{13}C NMR Spectroscopy	The carbonyl carbon of acid derivatives generally appears in the $160\text{--}180\text{ }\delta$ range.	[9]
Mass Spectrometry (EI)	The NIST WebBook provides the mass spectrum for dichloroacetic anhydride.	[4]

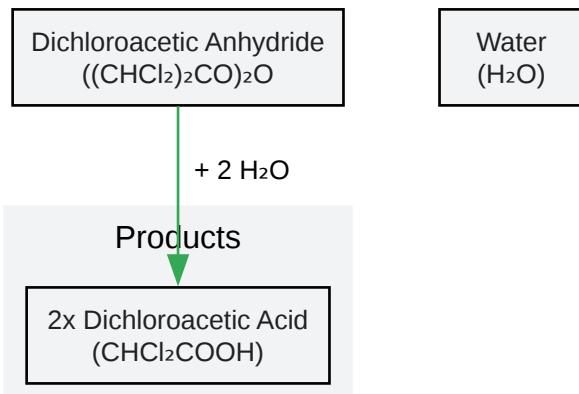
Reactivity and Stability

3.1. General Reactivity **Dichloroacetic anhydride** is primarily used as an acylating agent.[\[2\]\[6\]](#) It can be employed in the acylation of molecules like 10-Deacetylbaccatin III and in the preparation of cellulose dichloroacetates.[\[2\]\[6\]](#)

3.2. Stability and Incompatibilities The compound is sensitive to moisture and must be stored in a dry, cool, and well-ventilated place.[\[1\]\[3\]\[10\]](#) It is incompatible with strong oxidizing agents and bases.[\[1\]\[3\]](#) Exposure to moist air or water should be avoided.[\[1\]](#)

3.3. Hydrolysis **Dichloroacetic anhydride** reacts with water to yield two equivalents of dichloroacetic acid (DCA).[\[11\]](#) This hydrolysis reaction is fundamental to its behavior in aqueous and biological systems.

Hydrolysis of Dichloroacetic Anhydride

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Caption: Hydrolysis of **dichloroacetic anhydride** yields dichloroacetic acid.

3.4. Hazardous Decomposition Upon decomposition, it can produce hazardous substances such as hydrogen chloride, carbon monoxide, and carbon dioxide.[1]

Experimental Protocols

4.1. Synthesis of a Related Compound: Chloroacetic Anhydride While a detailed, publicly available protocol for **dichloroacetic anhydride** was not found in the search results, a method for the closely related chloroacetic anhydride is described, which can serve as a procedural reference.

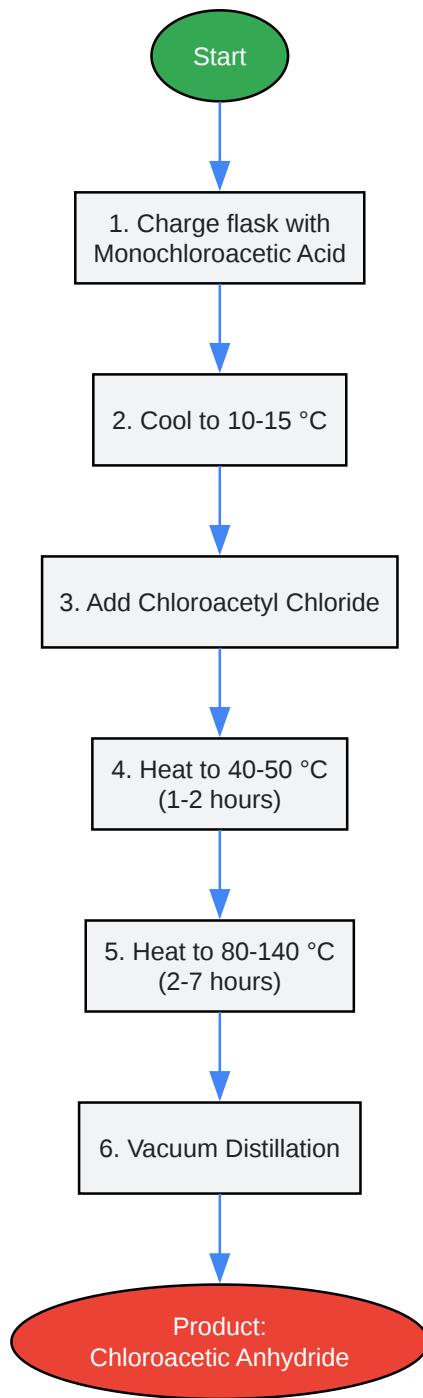
Reactants:

- Monochloroacetic Acid
- Chloroacetyl Chloride

Procedure:

- Add monochloroacetic acid to a four-necked flask equipped with a mechanical stirrer and thermometer.[12]
- Cool the flask to 10-15 °C.[12]
- Add chloroacetyl chloride to the flask while stirring. The molar ratio of chloroacetyl chloride to chloroacetic acid should be between 1:1 and 5:1.[12]
- Slowly heat the mixture to 40-50 °C. Gas evolution will be observed. Maintain this temperature for 1-2 hours.[12]
- Continue heating to 80-140 °C and hold for 2-7 hours.[12]
- The final product, chloroacetic anhydride, is isolated by vacuum distillation.[12]

Synthesis Workflow for Chloroacetic Anhydride

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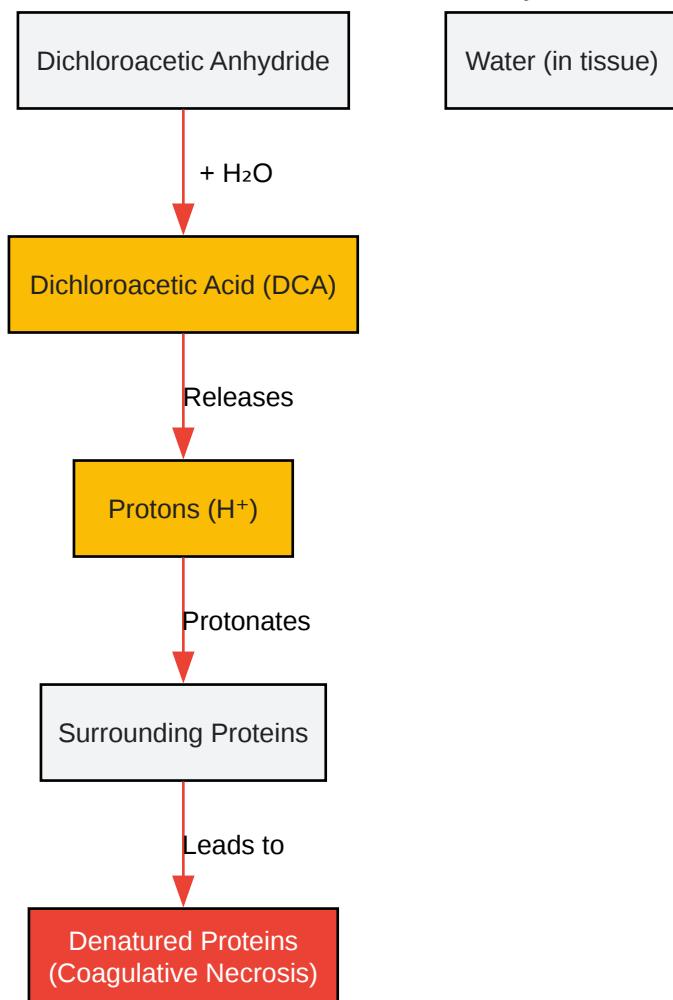
Caption: A generalized workflow for the synthesis of chloroacetic anhydride.

Biological Relevance and Reaction in Tissue

Dichloroacetic anhydride's reactivity with water is highly relevant in biological systems. When introduced into tissue, it rapidly hydrolyzes to form dichloroacetic acid (DCA).^[11] The resulting DCA protonates and denatures surrounding proteins, leading to coagulative necrosis.^[11] This mechanism has been proposed as a novel approach for in-situ chemical reactions in therapeutic applications, such as transarterial chemoembolization for liver cancer.^[11]

The metabolite, dichloroacetic acid (DCA), is itself an area of active research. DCA has been investigated for its potential to slow the growth of certain tumors.^[13]

Proposed Reaction of Dichloroacetic Anhydride in Tissue



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Caption: Reaction pathway of **dichloroacetic anhydride** within biological tissue.

Safety and Handling

Dichloroacetic anhydride is a hazardous chemical that requires strict safety protocols.

- **Health Hazards:** It is corrosive and causes severe skin burns and eye damage.[1][3][10] It is toxic if it comes into contact with skin and harmful if inhaled.[10][14] Ingestion can cause severe gastrointestinal tract irritation and burns.[1]
- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (chemical goggles and a face shield if splashing is possible). [1][3][10] A NIOSH/MSHA-approved respirator should be used if exposure limits are exceeded.[1]
- **Handling and Storage:** Handle in a well-ventilated area or under a fume hood.[10] Avoid breathing vapor or mist.[10] Store in a tightly closed container in a dry, cool place, locked up and away from incompatible materials like strong oxidizing agents.[1][3][10]
- **First Aid:**
 - **Eyes:** Immediately flush with plenty of water for at least 15 minutes and seek immediate medical attention.[1]
 - **Skin:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get immediate medical aid.[1]
 - **Ingestion:** Do NOT induce vomiting. If the victim is conscious, give 2-4 cupfuls of milk or water and seek immediate medical advice.[1]
 - **Inhalation:** Move to fresh air immediately. If not breathing, give artificial respiration. Seek immediate medical attention.[1]

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